

# Laboratory handling and storage of 4-Aminobutanamide hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Aminobutanamide hydrochloride

Cat. No.: B020151

[Get Quote](#)

## Application Notes and Protocols: 4-Aminobutanamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe laboratory handling, storage, and use of **4-Aminobutanamide hydrochloride** and its related isomers. The information is compiled from safety data sheets and chemical databases to ensure best practices in a research environment.

## General Information

**4-Aminobutanamide hydrochloride** is a chemical compound used in laboratory research. The majority of detailed safety and handling information available is for the isomer (S)-(+)-2-Aminobutanamide hydrochloride, which is structurally similar and serves as a good proxy for handling procedures.

Identifier	(S)-(+)-2-Aminobutanamide Hydrochloride	4-Aminobutanamide
Synonyms	(S)-2-Aminobutyramide hydrochloride, L-2-Aminobutanamide hydrochloride	4-Aminobutyramide, Gabamide, GABA amide[1]
CAS Number	7682-20-4[2][3]	3251-08-9[1]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> ClN <sub>2</sub> O (or C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O·HCl[3])	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O[1]
Molecular Weight	138.60 g/mol [3]	102.14 g/mol [1]

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its proper handling and storage.

Property	(S)-(+)-2-Aminobutanamide Hydrochloride
Appearance	White to off-white solid or crystalline powder[4]
Melting Point	259-263 °C[5]
Solubility	Slightly soluble in DMSO and water[4]
Stability	Stable under normal conditions[2][4]. Incompatible with strong oxidizing agents[2][4].
Optical Activity	[α]22/D +24°, c = 1 in H <sub>2</sub> O[4]

## Safety and Handling Protocols

This chemical is considered hazardous and requires careful handling to avoid exposure.[2]

### 3.1 Hazard Identification and Precautionary Statements

- Hazard Statements: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).[6]
- Signal Word: Warning.[2]
- Precautionary Statements:
  - Prevention: Avoid breathing dust.[6][7] Wash hands and any exposed skin thoroughly after handling.[2][6] Do not eat, drink, or smoke when using this product.[6] Use only outdoors or in a well-ventilated area.[6] Wear protective gloves, clothing, and eye/face protection.[2][6]
  - Response: If swallowed, call a POISON CENTER or doctor if you feel unwell and rinse your mouth.[2][6] If on skin, wash with plenty of soap and water.[2][3] If skin irritation occurs, get medical advice.[3] If in eyes, rinse cautiously with water for several minutes.[2][6] Remove contact lenses if present and easy to do, and continue rinsing.[2][6] If eye irritation persists, get medical advice.[3] If inhaled, remove the person to fresh air and keep them comfortable for breathing.[2][6]
  - Disposal: Dispose of contents/container to an approved waste disposal plant.[2][7]

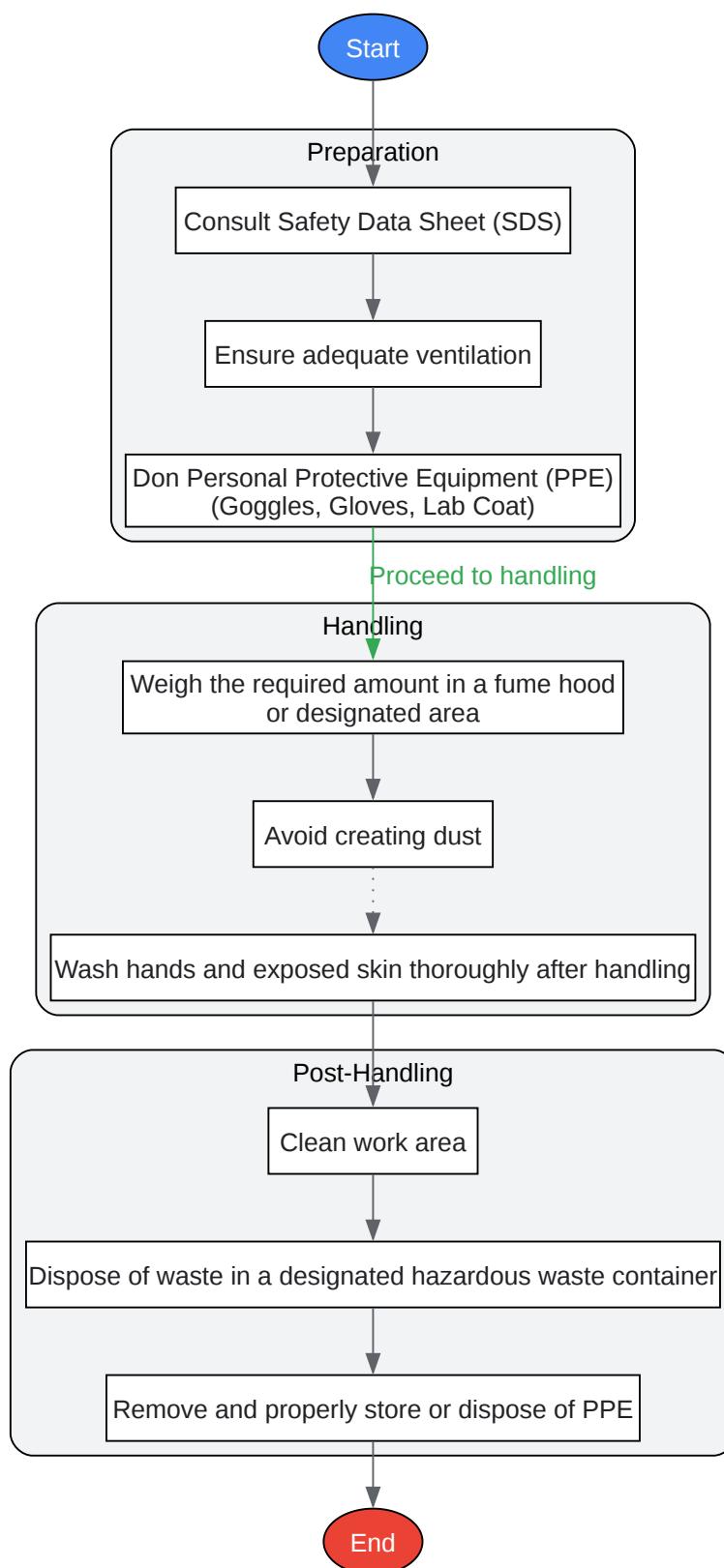
### 3.2 Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **4-Aminobutanamide hydrochloride**.

Equipment	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN 166 or NIOSH).[2][3][6]
Skin Protection	Wear appropriate protective gloves (inspected prior to use) and clothing, such as a lab coat, to prevent skin exposure.[2][6][8]
Respiratory Protection	Under normal use with adequate ventilation, no protective equipment is needed.[2][3] For large-scale use, emergencies, or if exposure limits are exceeded, use a full-face respirator (NIOSH/MSHA or EN 136 approved).[3][6] A dust mask (type N95) is recommended.

### 3.3 Safe Handling Workflow

The following workflow should be followed to ensure minimal risk during handling.



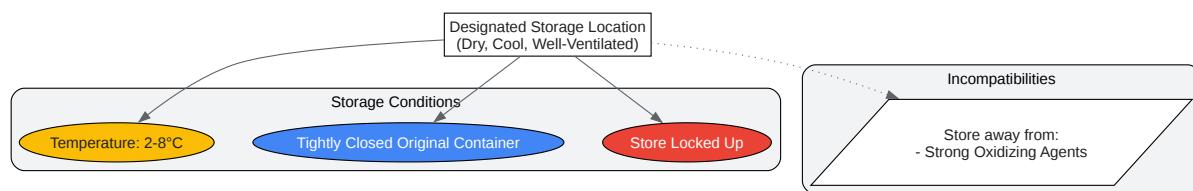
[Click to download full resolution via product page](#)

Diagram 1: Safe Handling Workflow

## Storage Protocols

Proper storage is essential to maintain the stability and integrity of **4-Aminobutanamide hydrochloride**.

- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][6][8] The recommended storage temperature is between 2-8°C.[4] Store locked up.[6][7]
- Incompatible Materials: Keep away from strong oxidizing agents.[2]
- Containers: Store in original containers and keep them securely sealed.[7] Avoid physical damage to containers.[7]



[Click to download full resolution via product page](#)

Diagram 2: Storage Condition Guidelines

## Experimental Protocols

### 5.1 Protocol for Stock Solution Preparation (10 mM Aqueous Solution)

This protocol describes the preparation of a 10 mM stock solution of (S)-(+)-2-Aminobutanamide hydrochloride (MW: 138.60 g/mol ).

Materials:

- (S)-(+)-2-Aminobutanamide hydrochloride (CAS: 7682-20-4)

- Nuclease-free water
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Personal Protective Equipment (PPE)

**Procedure:**

- Calculate the required mass: To prepare 10 mL of a 10 mM solution, calculate the mass needed:
  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol )
  - Mass (g) = 0.010 mol/L x 0.010 L x 138.60 g/mol = 0.001386 g (or 1.386 mg)
- Weigh the compound: Following the safe handling workflow (Diagram 1), accurately weigh 1.386 mg of the compound using an analytical balance.
- Dissolution: Transfer the weighed solid to a 10 mL volumetric flask.
- Add solvent: Add approximately 8 mL of nuclease-free water to the flask. Gently swirl the flask to dissolve the solid completely.
- Final volume adjustment: Once the solid is fully dissolved, add nuclease-free water to bring the final volume to the 10 mL mark.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the solution to a sterile, clearly labeled container. Store at 2-8°C for short-term use or aliquot and freeze for long-term storage.

## 5.2 General Experimental Workflow

This workflow outlines the key stages of using the compound in a typical laboratory experiment.



[Click to download full resolution via product page](#)

Diagram 3: General Experimental Workflow

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Aminobutanamide | C4H10N2O | CID 18615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.no [fishersci.no]
- 4. (S)-2-Aminobutyramide hydrochloride | 7682-20-4 [chemicalbook.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. echemi.com [echemi.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [Laboratory handling and storage of 4-Aminobutanamide hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b020151#laboratory-handling-and-storage-of-4-aminobutanamide-hydrochloride\]](https://www.benchchem.com/product/b020151#laboratory-handling-and-storage-of-4-aminobutanamide-hydrochloride)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)